

Certificate of Analysis for [1,1'-Bicyclohexyl]-1-carboxylic acid reference standard

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Compound of Interest

Compound Name: **[1,1'-Bicyclohexyl]-1-carboxylic acid**

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A Comparative Guide to [1,1'-Bicyclohexyl]-1-carboxylic acid Reference Standards

For researchers, scientists, and professionals in drug development, the quality and characterization of reference standards are paramount for accurate analytical results. This guide provides a comparative overview of the reference standard for **[1,1'-Bicyclohexyl]-1-carboxylic acid**, a key intermediate in the synthesis of the antispasmodic drug dicyclomine.[\[1\]](#) This document outlines its physicochemical properties, details common analytical methodologies, and presents a typical workflow for its analysis.

Physicochemical Properties: A Comparative Summary

The following table summarizes the key quantitative data for **[1,1'-Bicyclohexyl]-1-carboxylic acid**, compiled from various chemical data sources and suppliers. This information is crucial for the proper handling, storage, and use of the reference standard.

Property	Value	Source(s)
Chemical Name	1-cyclohexylcyclohexane-1-carboxylic acid	[2] [3]
Synonyms	[1,1'-Bicyclohexyl]-1-carboxylic acid, Dicyclomine Impurity A	[4] [5] [6]
CAS Number	60263-54-9	[1] [2] [7] [8]
Molecular Formula	C ₁₃ H ₂₂ O ₂	[1] [2] [3] [7] [8]
Molecular Weight	210.31 g/mol	[1] [2] [3] [5] [7]
Melting Point	122-123 °C	[5]
Boiling Point	93-95 °C at 0.06 Torr	[5]
pKa	4.84 ± 0.20 (Predicted)	[1] [5]
Storage	Recommended to be stored in tightly closed containers at room temperature, protected from light and moisture. Some suppliers recommend refrigeration.	[2] [5]

Analytical Methodologies: Purity Assessment by High-Performance Liquid Chromatography (HPLC)

The purity of a reference standard is a critical parameter. High-Performance Liquid Chromatography (HPLC) is a common technique for assessing the purity of **[1,1'-Bicyclohexyl]-1-carboxylic acid**. A reverse-phase HPLC method is often employed for this purpose.[\[9\]](#)

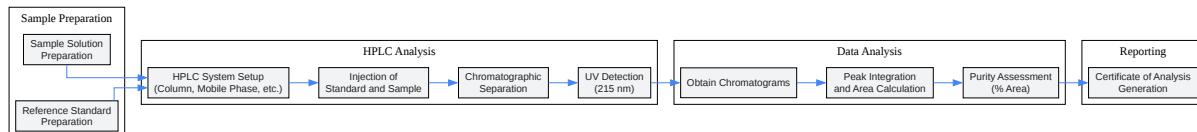
Experimental Protocol: RP-HPLC for Purity Determination

This protocol outlines a typical isocratic reverse-phase HPLC method for the analysis of **[1,1'-Bicyclohexyl]-1-carboxylic acid**.

- Instrumentation: A High-Performance Liquid Chromatography (HPLC) system equipped with a pump, autosampler, column oven, and a Diode Array Detector (DAD) or UV detector is used.[10]
- Column: A C8 column, such as a Symmetry C8 (150 mm x 4.6 mm, 3.5 μ m) or XBridge C8 (150 x 4.6mm, 3.5 μ m), is suitable for the separation.[10]
- Mobile Phase: A mixture of an aqueous buffer and an organic solvent is used. For example, a buffer of potassium phosphate with triethylamine and acetonitrile in a ratio of 30:70.[10] For mass spectrometry compatibility, formic acid can be used in place of non-volatile buffers like phosphoric acid.[9]
- Flow Rate: A typical flow rate is 1.0 mL/min.[10]
- Column Temperature: The analysis is generally performed at ambient temperature.[10]
- Detection: The analyte is detected using a UV detector, typically at a wavelength of 215 nm. [10]
- Injection Volume: An injection volume of 50 μ L is commonly used.[10]
- Data Analysis: The purity of the reference standard is determined by calculating the area percentage of the main peak relative to the total peak area in the chromatogram.

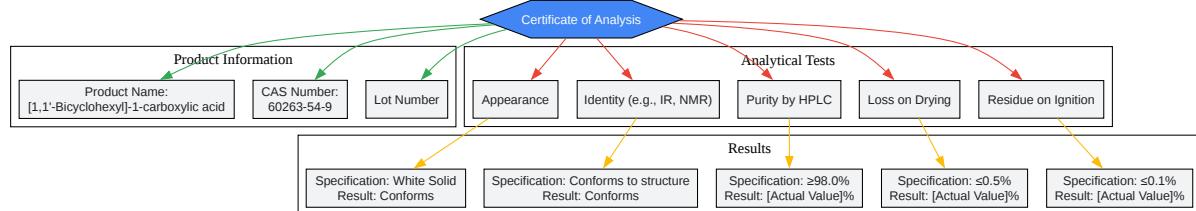
Visualizing the Analytical Process

To better understand the workflow of analyzing the **[1,1'-Bicyclohexyl]-1-carboxylic acid** reference standard, the following diagrams illustrate the experimental workflow and the logical structure of a Certificate of Analysis.



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Caption: Experimental workflow for the analysis of **[1,1'-Bicyclohexyl]-1-carboxylic acid**.



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Caption: Logical structure of a Certificate of Analysis for a reference standard.

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